

# Copanlisib dose modification hepatic impairment

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## Compound Focus: Copanlisib

CAS No.: 1032568-63-0

Cat. No.: S001528

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## Dosage Modification for Hepatic Impairment

The table below summarizes the required dose adjustments for **copanlisib** based on hepatic function, as determined by Child-Pugh classification [1].

Hepatic Impairment Level (Child-Pugh Classification)	Recommended Copanlisib Dose
Moderate (Class B)	45 mg
Severe (Class C)	30 mg
Mild (Class A)	No dose adjustment required.

This information is derived from the full prescribing information. The standard dose for patients without hepatic impairment is 60 mg, administered via a 1-hour intravenous infusion on Days 1, 8, and 15 of a 28-day treatment cycle [1].

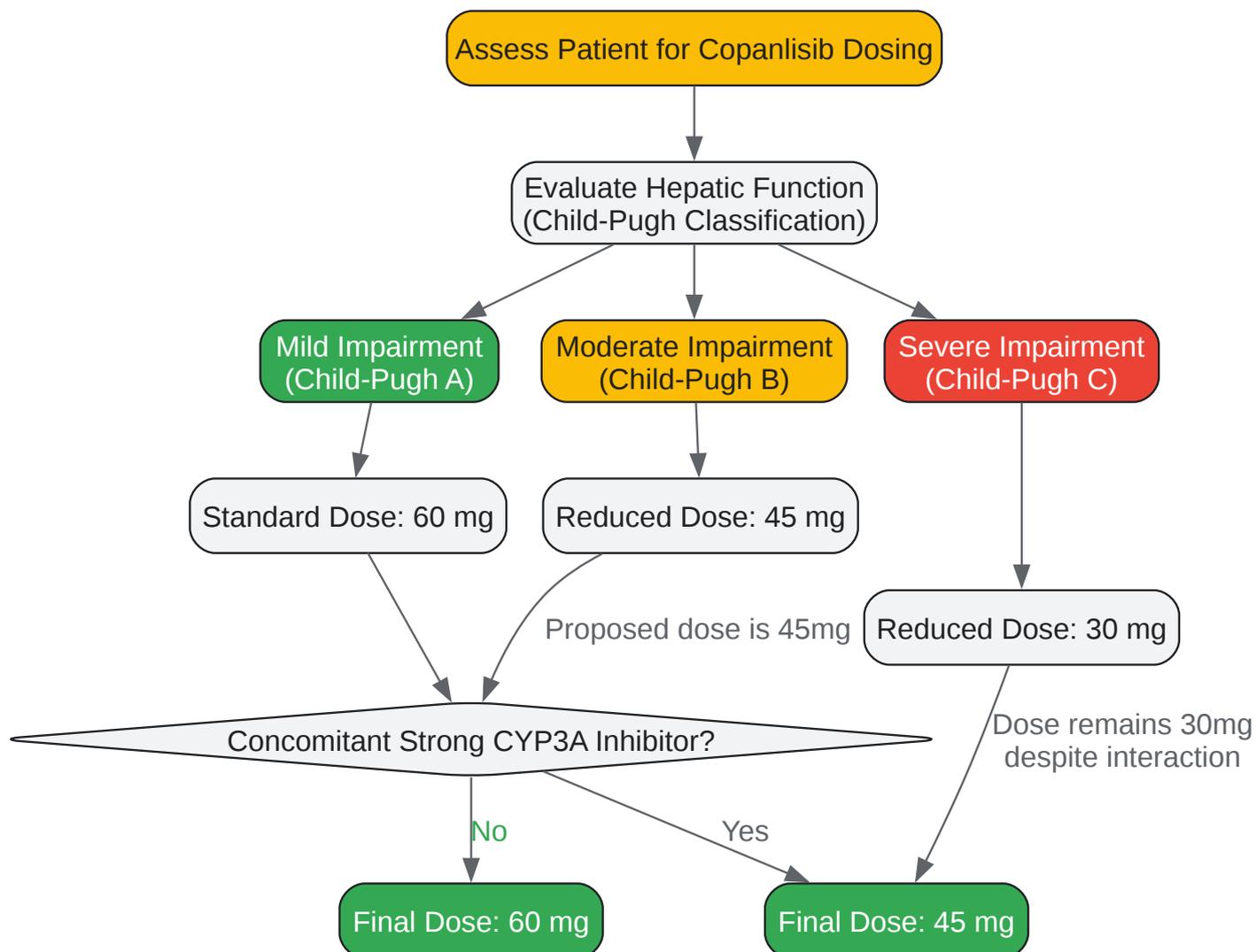
## Key Administration & Monitoring Protocols

For your experimental design and clinical protocols, consider these critical points alongside hepatic dose modification:

- **Dosing Schedule:** The recommended schedule is intermittent: three weeks on (Days 1, 8, 15) and one week off within a 28-day cycle. Treatment continues until disease progression or unacceptable toxicity [1].
- **Dose Modification for Drug Interactions:** Reduce the **copanlisib** dose to **45 mg** when co-administered with strong CYP3A inhibitors. Conversely, avoid concomitant use with strong CYP3A inducers [1].
- **Toxicity Management:** The prescribing information provides detailed guidance for dose modifications, delays, or discontinuation based on specific adverse reactions. Key toxicities to monitor include infections, hyperglycemia, hypertension, non-infectious pneumonitis, neutropenia, and severe cutaneous reactions [1].
- **Hepatotoxicity Profile:** Compared to some other PI3K inhibitors, **copanlisib** has a more favorable hepatotoxicity profile with fewer severe liver-related adverse events [2] [3]. However, routine monitoring of liver function tests is still recommended [3].

## Hepatic Impairment Dosing Decision Guide

The workflow for determining the appropriate **copanlisib** dose incorporates hepatic impairment and critical drug interactions.



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## References

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